

# Navigating the Final Frontier: A Guide to the Proper Disposal of TIC10 (ONC201)

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Compound of Interest		
Compound Name:	TIC10	
Cat. No.:	B560159	Get Quote

For researchers and scientists at the forefront of drug development, the proper handling and disposal of investigational compounds like **TIC10** (also known as ONC201) is a critical component of laboratory safety and regulatory compliance. While **TIC10** is an orally active, stable small molecule that has shown promise in cancer therapy, its investigational nature necessitates a cautious and informed approach to its end-of-life management. This guide provides essential safety and logistical information for the proper disposal of **TIC10**, ensuring the protection of laboratory personnel and the environment.

### **Immediate Safety and Disposal Plan**

The primary route for the disposal of **TIC10**, as with most investigational drugs and antineoplastic agents, is through a licensed environmental health and safety (EHS) provider, culminating in incineration.[1][2] This ensures the complete destruction of the active molecule.

Key Disposal Parameters for **TIC10** (ONC201)



Parameter	Guideline	Source
Chemical Name	2,4,6,7,8,9-hexahydro-4-[(2-methylphenyl)methyl]-7-(phenylmethyl)-imidazo[1,2-a]pyrido[3,4-e]pyrimidin-5(1H)-one	N/A
Synonyms	ONC201, NSC350625	N/A
CAS Number	1616632-77-9	N/A
Molecular Formula	C24H26N4O	N/A
GHS Classification	Not classified as a hazardous substance or mixture.  However, it may be irritating to mucous membranes and the upper respiratory tract.	N/A
Primary Disposal Route	Incineration via a licensed hazardous waste vendor.	[1][2]
Waste Categorization	Hazardous Pharmaceutical Waste / Cytotoxic Waste.	N/A
PPE Requirement	Wear chemotherapy gloves (or double nitrile gloves), a protective gown, and safety goggles.	N/A
Spill Management	Collect spillage with absorbent material and dispose of as hazardous waste.	N/A
Container Type	DOT-approved, leak-proof, and clearly labeled hazardous waste container.	[1]



## Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the general steps for the collection and preparation of **TIC10** for disposal. Note: Always consult and adhere to your institution's specific EHS guidelines.

#### Materials:

- Personal Protective Equipment (PPE): Chemotherapy gloves, safety goggles, lab coat/gown.
- Designated hazardous waste container (leak-proof, with a secure lid).
- Hazardous waste labels.
- Absorbent pads.

#### Procedure:

- Don Appropriate PPE: Before handling **TIC10**, ensure you are wearing the appropriate personal protective equipment.
- Work in a Ventilated Area: All handling of TIC10 waste should be performed in a chemical fume hood or a designated containment area.
- Segregate Waste:
  - Solid Waste: Unused or expired pure TIC10 powder, contaminated consumables (e.g., weigh boats, pipette tips), and grossly contaminated PPE should be placed directly into a designated hazardous waste container.
  - Liquid Waste: Solutions containing TIC10 should be collected in a separate, compatible hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS office.
  - Sharps: Needles, syringes, or other sharps contaminated with TIC10 must be disposed of in a designated sharps container for hazardous waste.





- Label the Waste Container:
  - Clearly label the container with "Hazardous Waste" and the full chemical name: "TIC10 (ONC201)".
  - Include the date of accumulation and the name of the principal investigator or laboratory.
- Secure Storage: Store the sealed hazardous waste container in a designated satellite accumulation area until it is collected by your institution's EHS personnel.
- Schedule Pickup: Contact your institution's EHS office to arrange for the pickup and disposal
  of the hazardous waste.

## Visualizing the Disposal Workflow and Biological Pathway

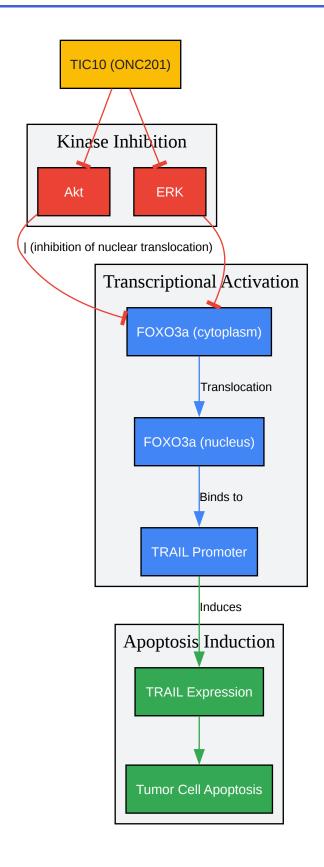
To further aid in understanding the procedural and biological context of **TIC10**, the following diagrams are provided.



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Caption: A logical workflow for the proper disposal of **TIC10** waste in a laboratory setting.





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Caption: The signaling pathway of TIC10, leading to tumor cell apoptosis.







By adhering to these guidelines and understanding both the logistical and biological aspects of **TIC10**, researchers can maintain a safe and compliant laboratory environment while advancing the frontiers of cancer research.

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#### References

- 1. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 2. medicalcenter.virginia.edu [medicalcenter.virginia.edu]
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